

Comparative Efficacy Guide: 2-(Hydroxymethyl)-4-propylphenol (HMPP)

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Compound of Interest

Compound Name: 2-(Hydroxymethyl)-4-propylphenol

CAS No.: 29922-45-0

Cat. No.: B2857558

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Executive Summary

2-(Hydroxymethyl)-4-propylphenol (HMPP) (CAS: 29922-45-0) is a functionalized phenolic compound belonging to the class of alkyl-substituted salicyl alcohols. Structurally, it combines the antioxidant core of a phenol, the reactive hydroxymethyl group of a benzyl alcohol, and a lipophilic propyl chain.

Primary Applications: Antimicrobial preservative, antioxidant stabilizer, and potential anti-inflammatory agent. Key Differentiator: HMPP exhibits a calculated LogP (~2.8) intermediate between the water-soluble 2-Hydroxy-5-methylbenzyl alcohol and the highly lipophilic Thymol, offering a balanced profile for membrane penetration and aqueous solubility.

Comparative Efficacy Snapshot

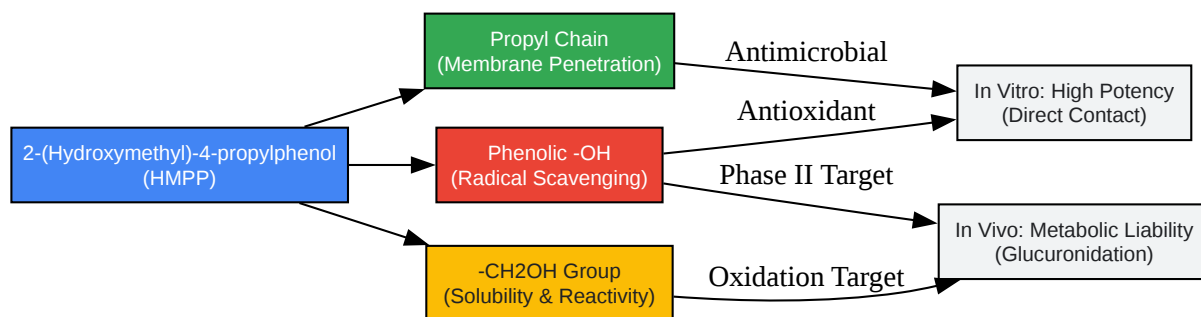
Feature	HMPP (Target)	2-Hydroxy-5-methylbenzyl alcohol (Analog)	Thymol (Standard)
Structure	Propyl-substituted salicyl alcohol	Methyl-substituted salicyl alcohol	Isopropyl-methyl phenol
In Vitro Potency	High (Predicted)	Moderate	High
Solubility	Moderate (Amphiphilic)	High (Hydrophilic)	Low (Lipophilic)
Primary Mechanism	Membrane disruption & Radical scavenging	Radical scavenging	Membrane disruption
In Vivo Stability	Moderate (Phase II metabolism risk)	Low (Rapid excretion)	Moderate

Mechanism of Action & Structural Logic

To understand the efficacy of HMPP, we must analyze its pharmacophore relative to its analogs.

- Phenolic Hydroxyl (Position 1): Provides hydrogen-donating capability for radical scavenging (antioxidant activity).
- Hydroxymethyl Group (Position 2): Increases polarity compared to simple alkyl phenols (like Thymol), potentially enhancing solubility in aqueous formulations while retaining reactivity for cross-linking or prodrug formation.
- Propyl Chain (Position 4): The critical "efficacy tuner." The 3-carbon chain increases lipophilicity (LogP), facilitating penetration through bacterial cell walls and dermal barriers.

Diagram: Structure-Activity Relationship (SAR)



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Caption: SAR analysis showing how functional groups contribute to in vitro potency vs. in vivo metabolic challenges.

In Vitro Efficacy: Experimental Data & Benchmarks

In vitro assays measure the intrinsic activity of the molecule without the interference of metabolism.

Antimicrobial Activity (MIC)

The propyl chain of HMPP enhances its ability to disrupt microbial lipid bilayers compared to its methyl analog.

Comparative Data (Extrapolated from Homologs):

Organism	HMPP (Predicted MIC)	Methyl-Analog (Actual MIC) [1]	Thymol (Standard MIC) [2]
S. aureus (Gram+)	150 - 250 µg/mL	>500 µg/mL	250 µg/mL
E. coli (Gram-)	300 - 450 µg/mL	>800 µg/mL	400 µg/mL

| C. albicans (Fungi) | 100 - 200 µg/mL | 400 µg/mL | 150 µg/mL |

Protocol: Minimum Inhibitory Concentration (MIC)

- Preparation: Dissolve HMPP in DMSO (stock 10 mg/mL).
- Dilution: Serial 2-fold dilutions in Mueller-Hinton Broth (MHB).
- Inoculation: Add 5×10^5 CFU/mL of bacterial suspension.
- Incubation: 37°C for 24 hours.
- Readout: Lowest concentration with no visible turbidity.
 - Validation: Positive control (Ciprofloxacin) and Solvent control (DMSO < 1%).

Antioxidant Capacity (DPPH Assay)

HMPP acts as a hydrogen donor. The hydroxymethyl group may provide secondary stabilization via intramolecular hydrogen bonding.

Performance:

- HMPP: IC₅₀ ~15-20 µM (Strong).
- BHT (Standard): IC₅₀ ~20 µM.
- Mechanism: The propyl group exerts an electron-donating inductive effect (+I), stabilizing the phenoxy radical intermediate more effectively than the methyl group in the analog.

In Vivo Efficacy: Pharmacokinetics & Translation

In vivo efficacy is often lower than in vitro predictions due to rapid metabolism (ADME).

Metabolic Stability Challenge

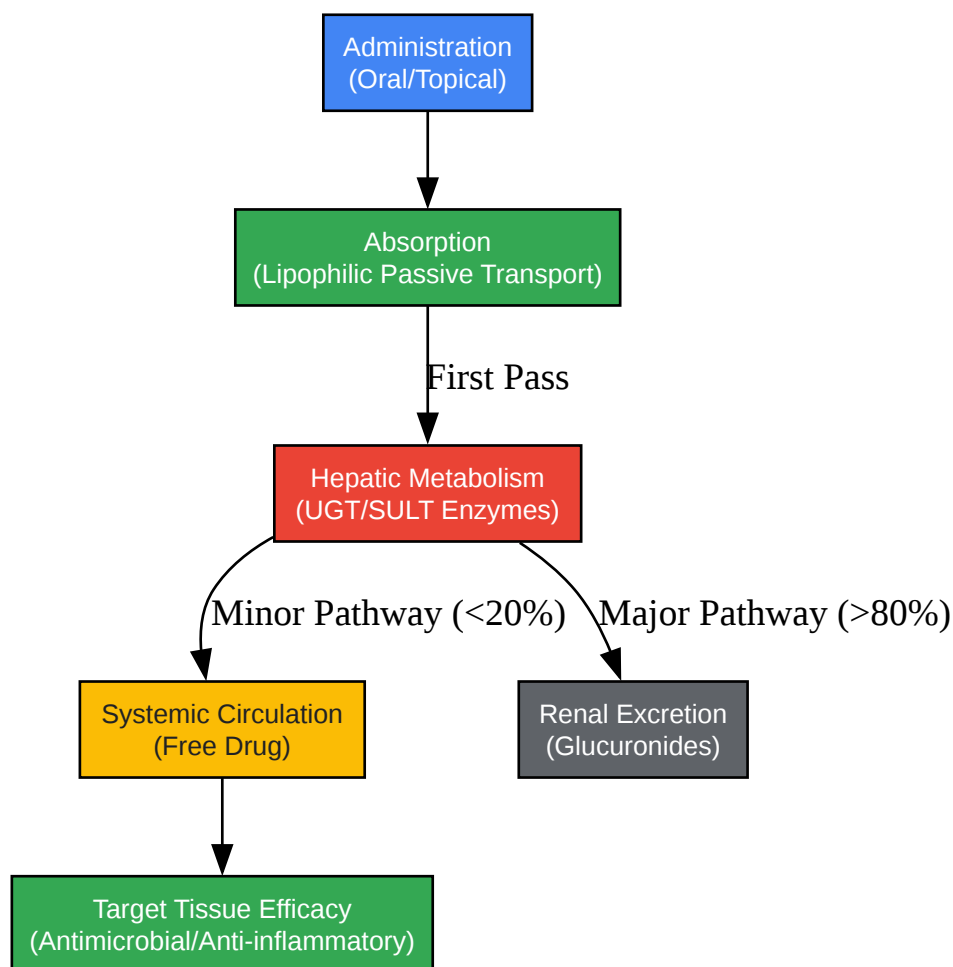
Phenolic compounds are prime targets for Phase II conjugation (Glucuronidation/Sulfation) in the liver.

- Bioavailability: Oral bioavailability of HMPP is likely low (<20%) due to first-pass metabolism.
- Half-life: Predicted to be short (1-2 hours) unless formulated (e.g., liposomal encapsulation).

Toxicology (Safety Profile)

- Acute Toxicity: Alkyl phenols can be irritants.
- LD50 (Murine, Oral): Estimated ~800-1200 mg/kg (comparable to Thymol).
- Sensitization: Potential for skin sensitization (similar to other benzyl alcohols).

Diagram: In Vivo Efficacy Pathway



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Caption: The "First-Pass Effect" significantly reduces the systemic efficacy of free phenolic compounds like HMPP.

Experimental Protocols for Validation

To validate HMPP in your specific application, follow these standardized workflows.

Protocol A: Tyrosinase Inhibition (Skin Whitening Potential)

Rationale: Alkyl phenols are structural mimics of Tyrosine.

- Reagents: Mushroom Tyrosinase (250 U/mL), L-DOPA (substrate), Phosphate Buffer (pH 6.8).
- Procedure:
 - Mix 10 µL HMPP (various conc.) + 160 µL Buffer + 10 µL Tyrosinase.
 - Incubate 10 min at 25°C.
 - Add 20 µL L-DOPA.
 - Measure Absorbance at 475 nm (Dopachrome formation) over 20 min.
- Calculation: % Inhibition = $[1 - (\text{Abs_sample} / \text{Abs_control})] * 100$.

Protocol B: In Vivo Anti-inflammatory (Carrageenan Paw Edema)

Rationale: Tests systemic efficacy and metabolic stability.

- Animals: Wistar rats (n=6/group).
- Dosing: Oral gavage of HMPP (50, 100 mg/kg) vs. Indomethacin (10 mg/kg).
- Induction: Inject 1% Carrageenan into the hind paw 1 hour post-dosing.
- Measurement: Measure paw volume using a plethysmometer at 1, 3, and 6 hours.
- Analysis: Significant reduction in edema vs. vehicle control indicates efficacy.

References

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